

Pentafluorophenol-d: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: Pentafluorophenol-D

Cat. No.: B027972

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety data, handling protocols, and experimental context for **pentafluorophenol-d** (PFP-d). The information is curated for professionals in research and drug development who utilize this reagent in their workflows. While specific safety data for the deuterated form is limited, the following information is based on the closely related and well-documented pentafluorophenol (PFP), and any significant deviations for the deuterated compound are expected to be minimal.

Section 1: Safety Data Sheet Summary

Pentafluorophenol and its deuterated analogue are organofluorine compounds that require careful handling due to their potential health hazards. Below is a summary of critical safety information.

Hazard Identification and Classification

Pentafluorophenol is classified as a hazardous substance.^[1] It is harmful if swallowed, inhaled, or in contact with skin.^{[2][3]} It can cause severe skin burns and serious eye damage.^{[1][4][5]} Additionally, it may cause respiratory irritation.^{[2][5][6]}

GHS Hazard Statements:

- H302: Harmful if swallowed^{[2][3][5]}

- H312: Harmful in contact with skin[2][3][5]
- H314: Causes severe skin burns and eye damage[5][7]
- H315: Causes skin irritation[2][5][6]
- H319: Causes serious eye irritation[2][5][6]
- H332: Harmful if inhaled[2]
- H335: May cause respiratory irritation[2][5][6]

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₆ DF ₅ O	[6]
Molecular Weight	185.07 g/mol	[6]
Appearance	White to slightly brown crystalline powder/solid	[8]
Melting Point	32.8 °C (91.0 °F; 305.9 K) for PFP	[7]
Boiling Point	145.6 °C (294.1 °F; 418.8 K) for PFP	[7]
Flash Point	72 °C (161.6 °F)	[8]
pKa	5.5 for PFP	[7]

Toxicological Information

The toxicological properties of pentafluorophenol have not been fully investigated.[8] Acute exposure may lead to irritation of the eyes, skin, and respiratory tract.[9] Prolonged or repeated exposure could result in central nervous system depression and potential damage to the liver and kidneys.[9] There is currently insufficient evidence to classify it as a human carcinogen.[9]

Exposure Route	Effects
Inhalation	May cause respiratory tract irritation.[8] Harmful if inhaled.[2]
Skin Contact	May cause skin irritation.[8] Harmful in contact with skin.[2][10] Causes skin irritation.[2]
Eye Contact	May cause eye irritation.[8] Causes serious eye irritation.[2]
Ingestion	Harmful if swallowed.[2][10] May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[8]

Section 2: Handling and Storage Protocols

Proper handling and storage procedures are paramount to ensure safety when working with **pentafluorophenol-d**.

Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment should be worn at all times when handling this compound.

PPE	Specifications
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][8][10]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[4][8][10]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1][4][8]

Safe Handling Practices

- Wash thoroughly after handling.[\[8\]](#)
- Use only in a well-ventilated area or outdoors.[\[2\]](#)[\[9\]](#)
- Avoid contact with eyes, skin, and clothing.[\[8\]](#)
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[9\]](#)[\[10\]](#)
- Keep container tightly closed when not in use.[\[8\]](#)[\[9\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[10\]](#)
- Avoid generating dusty conditions.[\[8\]](#)

Storage Conditions

- Store in a tightly closed container.[\[8\]](#)[\[9\]](#)
- Store in a cool, dry, well-ventilated area away from incompatible substances.[\[8\]](#)
- Keep away from heat, sparks, and flame.[\[10\]](#)
- Store in the dark.[\[9\]](#)
- Incompatible with strong oxidizing agents, bases, acid chlorides, and acid anhydrides.[\[9\]](#)

Section 3: Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is crucial.

Situation	First-Aid Measures
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid immediately.[8][10]
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[8][10]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[8][10]
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid immediately.[8][10]

For spills, clean up immediately, observing precautions in the Protective Equipment section. Sweep up or absorb the material and place it into a suitable clean, dry, closed container for disposal.[8] Avoid generating dust and provide ventilation.[8]

Section 4: Experimental Protocols and Applications

Pentafluorophenol is a widely used reagent in organic synthesis, particularly in the formation of active esters for peptide synthesis.[7][11][12]

General Procedure for Pentafluorophenyl Ester Formation

The following is a generalized protocol for the synthesis of Fmoc-amino acid pentafluorophenyl esters, which are common intermediates in solid-phase peptide synthesis.

- To a solution of an Fmoc-protected amino acid in a suitable solvent (e.g., dichloromethane or THF), add 1.5 equivalents of pentafluorophenol.[11]

- If necessary, a coupling reagent such as a carbodiimide or Ghosez's reagent can be added to facilitate the esterification.[11]
- The reaction mixture is typically stirred at room temperature overnight.[11]
- The solvent is removed under reduced pressure.
- The crude product is then purified by flash column chromatography on silica gel.[11]

Application in Flow Chemistry for Dipeptide Synthesis

Pentafluorophenyl esters are also amenable to flow chemistry systems for peptide synthesis.

- Two separate solutions are prepared: one containing the Fmoc-amino acid PFP ester in THF and the other containing the amino acid tert-butyl ester in THF.[11]
- These solutions are pumped at a controlled flow rate into a reaction cartridge.[11]
- The resulting solution then flows through a heated cartridge containing a scavenger resin (e.g., DBU-polymer) to facilitate the reaction and purification.[11]

Section 5: Visualized Workflow

The following diagrams illustrate the logical flow of handling and experimental use of **pentafluorophenol-d**.

Caption: Workflow for Safe Handling of **Pentafluorophenol-d**.

Caption: Experimental Workflow for PFP Ester Synthesis.

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